

# In-Depth Technical Guide: 2-(Morpholinodithio)benzothiazole (CAS 95-32-9)

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## Compound of Interest

Compound Name: 2-(Morpholinodithio)benzothiazole

Cat. No.: B160313

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## Introduction

**2-(Morpholinodithio)benzothiazole**, also known by the acronym MBSS, is a sulfur-containing heterocyclic organic compound with the CAS number 95-32-9.[1][2] Structurally, it is characterized by a benzothiazole core linked to a morpholine ring via a disulfide bridge.[1][2] This unique structure is central to its primary application as a delayed-action vulcanization accelerator in the rubber industry, where it enhances the cross-linking of polymers to improve elasticity, durability, and heat resistance.[1] Beyond its well-established role in polymer chemistry, MBSS and the broader class of benzothiazole derivatives have garnered interest for their diverse biological activities, including antimicrobial and immunomodulatory effects, making them a subject of study for potential therapeutic applications.[3][4][5] This guide provides a comprehensive technical overview of MBSS, encompassing its physicochemical properties, synthesis, experimental protocols for its industrial and biological evaluation, and safety information.

## Physicochemical and General Data

The fundamental properties of **2-(Morpholinodithio)benzothiazole** are summarized below.

Property	Value	Reference(s)
CAS Number	95-32-9	[1][2][6]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> N <sub>2</sub> OS <sub>3</sub>	[1][2][6]
Molecular Weight	284.42 g/mol	[1][6]
Appearance	Light yellow to beige powder or granules	[7]
Melting Point	125 - 135 °C	[7][8]
Density	1.46 - 1.51 g/cm <sup>3</sup>	[7][8]
Solubility	Insoluble in water; Soluble in chloroform, acetone; Slightly soluble in carbon disulfide, benzene, petroleum ether, and ethanol.[8]	[8]
Synonyms	MBSS, MDB, Morfax, 4-(2-Benzothiazolyldithio)morpholine, Accelerator DS	[7][9][10]
Oral LD50 (Mouse)	3000 mg/kg	[7]

## Synthesis and Manufacturing

MBSS is typically synthesized via the oxidative condensation of 2-mercaptobenzothiazole (MBT) and morpholine, or by the reaction of morpholine with a benzothiazole disulfide precursor like 2,2'-Dithiobis(benzothiazole) (MBTS).[11]

## Experimental Synthesis Protocol

The following protocol describes a laboratory-scale synthesis of **2-(morpholinodithio)benzothiazole** from 2-(morpholiniothio)benzothiazole and sulfur.[12]

Materials:

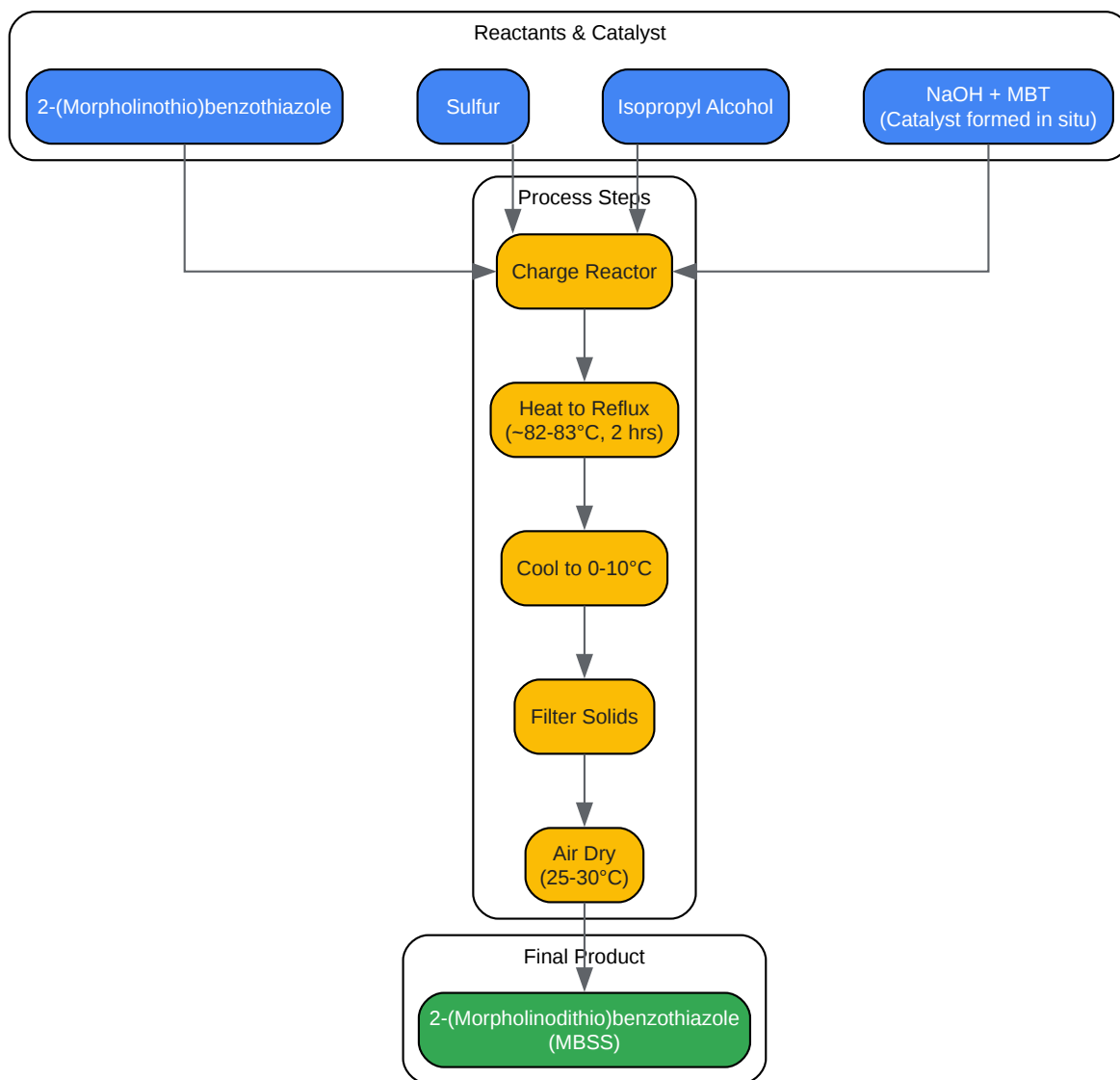
- 2-(Morpholiniothio)benzothiazole (25.2 g, 0.1 mole)

- Sulfur (3.2 g, 0.1 mole)
- Anhydrous Isopropyl Alcohol (150 ml)
- Sodium Hydroxide (solid, 0.01 mole)
- 2-Mercaptobenzothiazole (MBT) (0.01 mole)
- Glass or glass-lined reactor with stirrer, reflux condenser, and heating mantle.

#### Procedure:

- Charge the reactor with 2-(morpholiniothio)benzothiazole, sulfur, and anhydrous isopropyl alcohol.[\[12\]](#)
- To form the catalyst in situ, add solid sodium hydroxide followed by 2-mercaptobenzothiazole to the reaction mixture.[\[12\]](#)
- Stir the mixture and heat to reflux temperature (approximately 82-83°C).[\[12\]](#)
- Maintain reflux with stirring for 2 hours. The reaction is typically complete within one hour, often indicated by the formation of a clear solution within 15 to 75 minutes.[\[12\]](#)
- After the reflux period, cool the reaction mixture to 30°C. A precipitate will typically begin to form between 67-74°C.[\[12\]](#)
- Continue cooling and stirring down to 0°C and hold the mixture at 0-10°C for at least 30 minutes to ensure complete precipitation.[\[12\]](#)
- Filter the resulting solids.
- Air-dry the collected product at 25-30°C.
- The expected yield of **2-(morpholinodithio)benzothiazole** is approximately 94-95%, with a melting point in the range of 132-136°C.[\[12\]](#)

## Synthesis Workflow Diagram



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Caption: Workflow for the laboratory synthesis of MBSS.

# Application in Material Science: Rubber

## Vulcanization

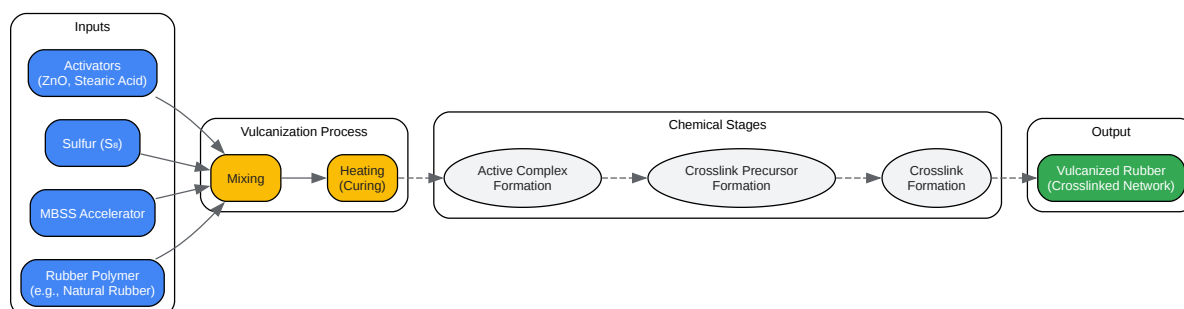
MBSS is a primary accelerator for natural and synthetic rubbers, valued for its delayed onset of vulcanization (scorch delay) and subsequent rapid cure rate.<sup>[1]</sup> This provides a crucial "safe processing window" during mixing and shaping of rubber compounds, preventing premature curing.<sup>[4]</sup><sup>[13]</sup>

## Mechanism of Action

The vulcanization process accelerated by sulfenamides like MBSS is a complex series of chemical reactions. In the presence of activators like zinc oxide and stearic acid, the process can be broadly described in the following stages:

- **Formation of Active Complex:** The accelerator (MBSS) reacts with activators to form an active accelerator-sulfur complex.<sup>[14]</sup>
- **Formation of Crosslink Precursors:** This active complex reacts with sulfur (typically S<sub>8</sub> rings) to create highly reactive sulfurating agents.<sup>[14]</sup> These agents then react with the polymer chains at allylic positions, forming polysulfidic pendant groups that are terminated by the accelerator moiety.<sup>[14]</sup>
- **Crosslink Formation:** The pendant groups react with other polymer chains to form stable polysulfidic crosslinks (C-S<sub>x</sub>-C), creating the vulcanized rubber network.<sup>[14]</sup>
- **Crosslink Maturation:** Over time, these polysulfidic crosslinks can shorten (desulfuration) or rearrange, which can affect the final physical properties of the rubber.<sup>[14]</sup>

## Vulcanization Workflow Diagram



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Caption: Key stages in the MBSS-accelerated sulfur vulcanization process.

## Experimental Protocols for Vulcanizate Characterization

To quantify the effect of MBSS on rubber compounds, standardized tests are performed.

This test determines the processing safety of a rubber compound.

- Standard: Based on ASTM D1646.
- Apparatus: Mooney Viscometer.
- Procedure:
  - Prepare a sample of the uncured rubber compound.
  - Preheat the Mooney Viscometer to the specified test temperature (e.g., 120°C or 135°C).  
[4][13]
  - Place the sample in the test cavity and close the platens.

- Start the rotor and record the Mooney viscosity over time.
- The initial viscosity will dip slightly and then plateau, establishing a minimum viscosity.
- As vulcanization begins, the viscosity will start to rise.
- Scorch Time (t5 or t10): This is recorded as the time, in minutes, for the viscosity to rise by 5 or 10 units above the minimum viscosity value.<sup>[5]</sup> A longer scorch time indicates a greater processing safety window.<sup>[4]</sup>

This test measures the strength and elasticity of the cured rubber.

- Standard: ASTM D412 (Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension).<sup>[1]</sup><sup>[3]</sup><sup>[12]</sup>
- Apparatus: Universal Testing Machine (Tensile Tester) with appropriate grips.
- Procedure:
  - Cure sheets of the rubber compound under specified conditions of time, temperature, and pressure.
  - Die-cut dumbbell-shaped test specimens from the cured sheets as specified in ASTM D412.<sup>[8]</sup>
  - Measure the thickness and width of the narrow section of each specimen.
  - Place two bench marks on the narrow section at a defined initial distance (gage length).
  - Mount the specimen in the grips of the tensile testing machine.
  - Apply a tensile load by separating the grips at a constant speed (typically  $500 \pm 50$  mm/min) until the specimen ruptures.<sup>[1]</sup><sup>[3]</sup>
  - Record the force and the elongation (distance between the bench marks) throughout the test.
  - Calculations:

- **Tensile Strength:** The maximum stress applied before rupture, calculated by dividing the maximum force by the initial cross-sectional area.[\[1\]](#)
- **Ultimate Elongation:** The elongation at the point of rupture, expressed as a percentage of the original gage length.[\[1\]](#)
- **Modulus (Tensile Stress at a Given Elongation):** The stress required to stretch the specimen to a specific elongation (e.g., 100% or 300%).[\[1\]](#)

Property Measured	Standard	Description
Scorch Time	ASTM D1646	Measures the time before vulcanization begins, indicating processing safety. <a href="#">[4]</a>
Cure Rate & State	ASTM D2084	Uses an Oscillating Disk Rheometer to characterize the entire curing process. <a href="#">[5]</a>
Tensile Strength	ASTM D412	Determines the maximum stress a material can withstand before breaking. <a href="#">[3]</a> <a href="#">[15]</a>
Elongation	ASTM D412	Measures the percentage increase in length at the point of rupture. <a href="#">[1]</a>
Hardness (Durometer)	ASTM D2240	Measures the resistance of the rubber to indentation. <a href="#">[12]</a>
Tear Strength	ASTM D624	Measures the resistance to the growth of a tear or cut. <a href="#">[1]</a> <a href="#">[12]</a>
Compression Set	ASTM D395	Measures the ability of rubber to return to its original thickness after compression. <a href="#">[1]</a> <a href="#">[12]</a>

## Biological Activity and Toxicological Profile



While primarily used in industry, the benzothiazole scaffold is present in many biologically active molecules, prompting research into the effects of industrial benzothiazoles like MBSS.[3]

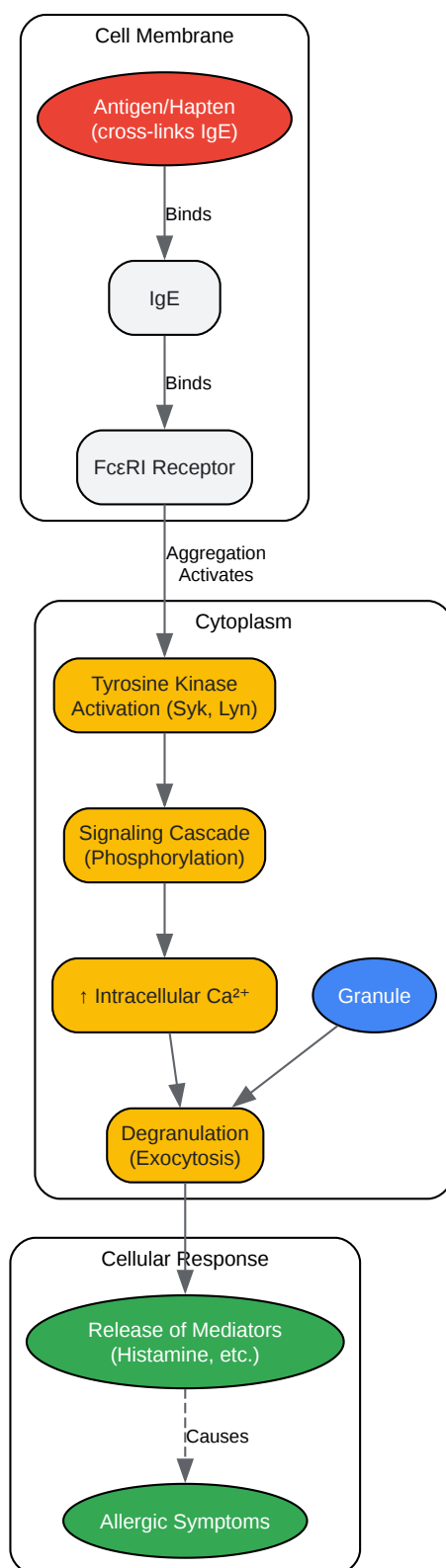
## Summary of Biological Effects

- **Immunomodulation:** Some studies on benzothiazole derivatives have shown immunomodulatory potential, with certain compounds inhibiting T-cell proliferation and the production of cytokines like IL-2 and IL-4.[5][11] MBSS itself is known to be a skin sensitizer, capable of causing allergic contact dermatitis, which implies an interaction with the immune system.[10]
- **Antimicrobial Activity:** Benzothiazole derivatives have been screened for activity against various bacterial and fungal strains. While specific MIC values for MBSS are not widely reported, the general class of compounds shows promise.[2]
- **Cytotoxicity:** As with many bioactive scaffolds, benzothiazole derivatives have been investigated for anticancer properties. Studies have explored their ability to induce apoptosis and inhibit signaling pathways, such as the NF- $\kappa$ B pathway, in cancer cell lines.

## Representative Biological Signaling Pathway: IgE-Mediated Mast Cell Degranulation

Given that MBSS is a known skin sensitizer, a relevant biological pathway to consider is the one leading to allergic reactions. The classical pathway for type I hypersensitivity involves the activation of mast cells via the high-affinity IgE receptor (Fc $\epsilon$ RI). While the precise molecular interaction of MBSS with this pathway is not fully elucidated, this serves as a foundational model for understanding chemical sensitization.

The process begins when an allergen (or a chemical hapten that has bound to a protein) leads to the production of specific IgE antibodies. These IgE antibodies bind to Fc $\epsilon$ RI receptors on the surface of mast cells.[4][13] Upon re-exposure, the antigen cross-links the IgE-receptor complexes, triggering a complex intracellular signaling cascade.[9] This cascade involves the activation of tyrosine kinases (like Syk and Lyn), leading to the release of intracellular calcium and ultimately causing the degranulation of the mast cell.[4] This degranulation releases potent inflammatory mediators, such as histamine, leading to the symptoms of an allergic reaction.[13]



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Caption: General pathway for IgE-mediated mast cell degranulation.

## Experimental Protocols for Biological Assays

This protocol determines the Minimum Inhibitory Concentration (MIC) of a compound.

- Principle: Based on standard clinical laboratory methods.
- Materials:
  - Test compound (MBSS) dissolved in a suitable solvent (e.g., DMSO).
  - Bacterial or fungal strains.
  - Appropriate sterile broth medium (e.g., Mueller-Hinton Broth for bacteria).
  - Sterile 96-well microtiter plates.
  - Positive control antibiotic and negative (vehicle) control.
- Procedure:
  - In a 96-well plate, prepare serial two-fold dilutions of the MBSS stock solution in the broth medium.
  - Prepare a standardized inoculum of the test microorganism and add it to each well.
  - Include a positive control well (microorganism with standard antibiotic) and a negative control well (microorganism with solvent vehicle).
  - Incubate the plate at the appropriate temperature and duration (e.g., 37°C for 24 hours for bacteria).
  - After incubation, visually inspect the wells for turbidity (growth).
  - MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

This assay measures the metabolic activity of cells as an indicator of cell viability.

- Principle: Metabolically active cells reduce the yellow tetrazolium salt (MTT) to a purple formazan product, which can be quantified spectrophotometrically.
- Materials:
  - Adherent or suspension cell line cultured in appropriate medium.
  - MBSS dissolved in a suitable solvent (e.g., DMSO).
  - MTT solution (5 mg/mL in PBS).
  - Solubilization solution (e.g., acidified isopropanol or DMSO).
  - 96-well cell culture plates.
- Procedure:
  - Seed cells into a 96-well plate at a predetermined optimal density and incubate overnight to allow attachment.
  - Prepare serial dilutions of MBSS in the culture medium and add them to the wells. Include vehicle controls.
  - Incubate the cells with the compound for a specified period (e.g., 24, 48, or 72 hours).
  - After incubation, remove the treatment medium and add fresh medium containing MTT solution to each well.
  - Incubate for 3-4 hours at 37°C, allowing viable cells to convert MTT to formazan crystals.
  - Add the solubilization solution to each well to dissolve the formazan crystals.
  - Measure the absorbance of the solution in each well using a microplate reader at a wavelength of ~570 nm.
  - Calculation: Cell viability is expressed as a percentage relative to the vehicle-treated control cells. The IC<sub>50</sub> value (the concentration of compound that inhibits 50% of cell viability) can be calculated from the dose-response curve.

## Safety and Handling

MBSS requires careful handling due to its potential health effects.

Hazard Category	Description	Precautionary Statements	Reference(s)
Skin Sensitization	May cause an allergic skin reaction.	P261: Avoid breathing dust. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of water. P333+P313: If skin irritation or rash occurs: Get medical advice/attention.	[6]
Eye Irritation	Causes serious eye irritation.	P264: Wash hands thoroughly after handling. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[6]
Acute Toxicity	Mildly toxic by ingestion.	Wash hands thoroughly after handling. Seek medical attention if ingested.	[7]
Combustion Hazards	Flammable; burning produces toxic nitrogen oxides and sulfur oxide fumes.	Keep away from heat and open flames. Use appropriate fire-extinguishing media.	[7]
Storage	Store in a ventilated, cool, and dry place.	Keep container tightly closed.	[7]

## Conclusion

**2-(Morpholinodithio)benzothiazole** (MBSS) is a compound of significant industrial importance, primarily serving as a highly effective delayed-action accelerator for rubber vulcanization. Its chemical properties allow for a controlled curing process, which is essential for the manufacturing of high-quality rubber products. For researchers in material science, understanding its mechanism and the standardized protocols for its evaluation is key to optimizing polymer properties. For scientists in toxicology and drug development, the biological activity of the benzothiazole scaffold, including the sensitizing and potential immunomodulatory effects of MBSS, presents an area of growing interest. The experimental protocols outlined in this guide provide a foundation for the further investigation and application of this versatile compound in both industrial and research settings.

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